

commercial availability and suppliers of 4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde

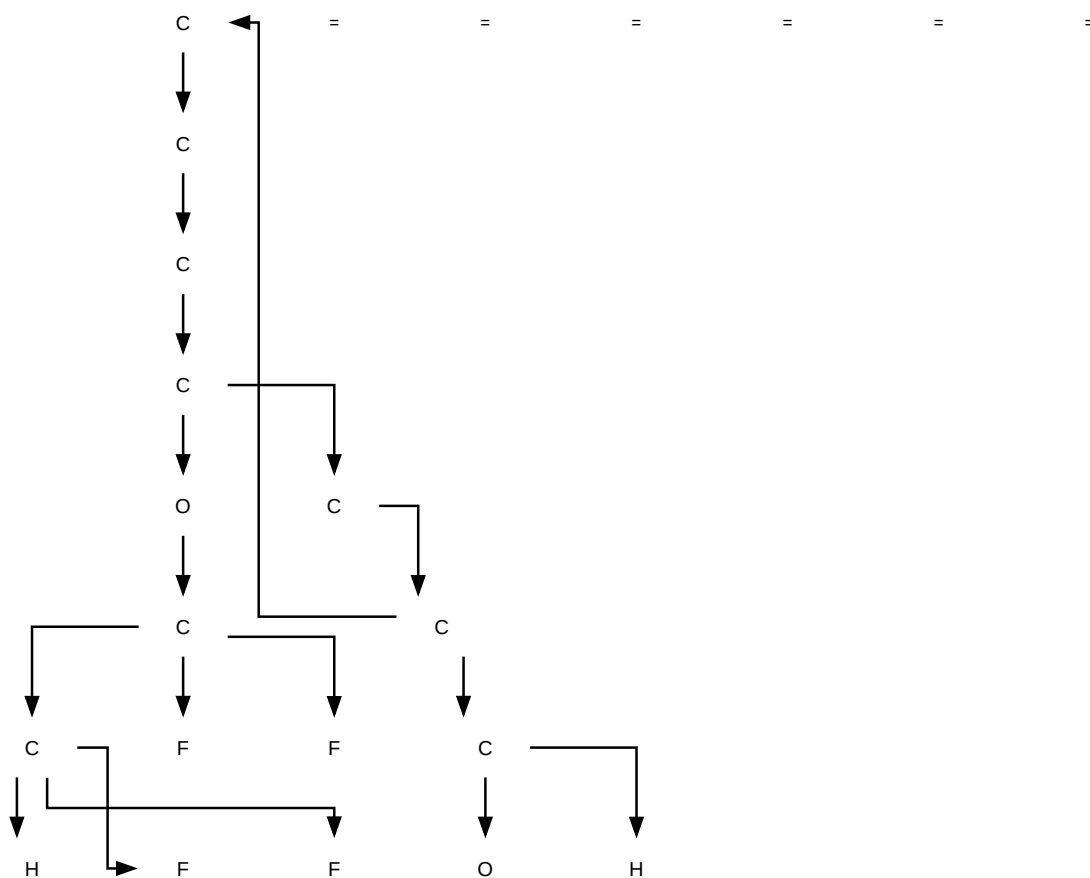
Cat. No.: B1584954

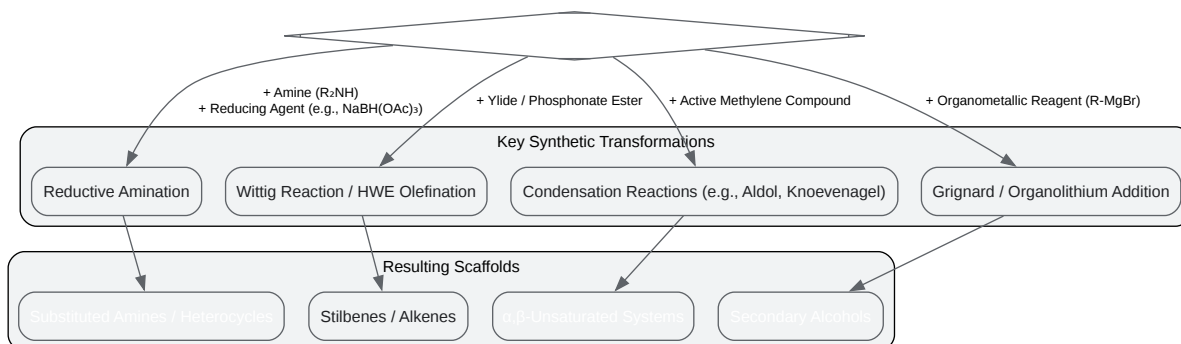
[Get Quote](#)

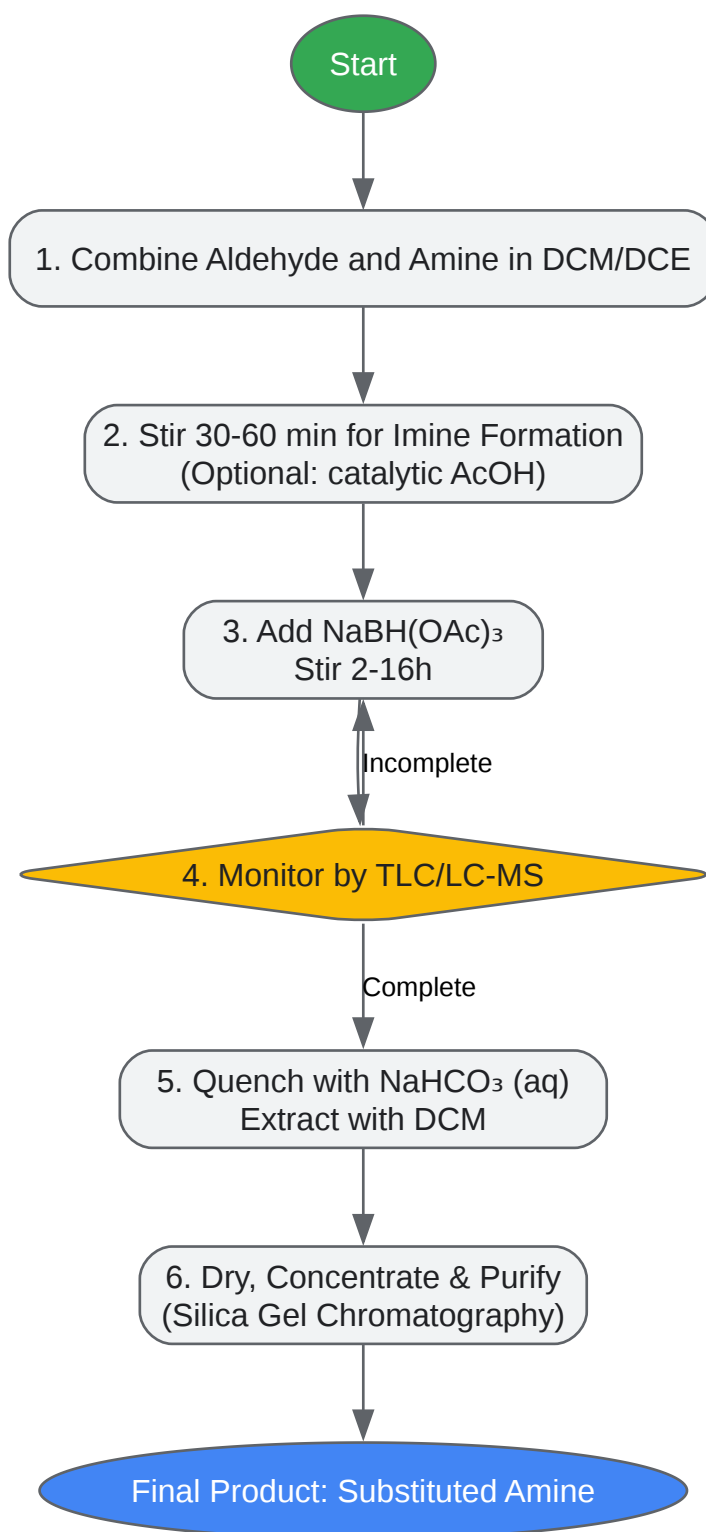
Introduction: A Fluorinated Building Block of Strategic Importance

In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into molecular scaffolds is a cornerstone of rational design. Fluorination can profoundly influence a molecule's physicochemical and biological properties, enhancing metabolic stability, binding affinity, lipophilicity, and bioavailability. Within this context, **4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde** emerges as a highly valuable and versatile synthetic intermediate.

This guide provides researchers, chemists, and drug development professionals with a comprehensive overview of **4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde** (CAS No. 35295-36-4), focusing on its commercial availability, physicochemical properties, synthetic utility, and safe handling. The unique combination of a reactive aldehyde "handle" and a metabolically robust tetrafluoroethoxy group makes this compound a key building block for creating novel pharmaceuticals and advanced materials.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [commercial availability and suppliers of 4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1584954#commercial-availability-and-suppliers-of-4-1-1-2-2-tetrafluoroethoxy-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com